

An In-depth Technical Guide to Methyl 3-Chloro-4-methylbenzoate

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Compound of Interest

Compound Name: Methyl 3-Chloro-4-methylbenzoate

CAS No.: 56525-63-4

Cat. No.: B1351253

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This guide provides a comprehensive technical overview of **Methyl 3-Chloro-4-methylbenzoate** (CAS No. 56525-63-4), a key chemical intermediate in the fields of pharmaceutical and agrochemical research. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's chemical structure, physicochemical properties, a robust synthesis protocol, detailed spectral analysis, and its applications, ensuring a thorough understanding grounded in scientific principles.

Introduction and Molecular Overview

Methyl 3-Chloro-4-methylbenzoate is a substituted aromatic ester that serves as a versatile building block in organic synthesis.^[1] Its structure, featuring a benzene ring functionalized with a methyl group, a chlorine atom, and a methyl ester group, presents multiple sites for further chemical modification. This strategic arrangement of functional groups makes it an attractive precursor for the synthesis of more complex molecules with potential biological activity.^[1]

The presence of the electron-withdrawing chlorine atom and the electron-donating methyl group on the aromatic ring influences the reactivity of both the ring and the ester functionality.

This electronic interplay is crucial for designing synthetic pathways that leverage this intermediate.

Chemical Structure Diagram

Caption: Chemical structure of **Methyl 3-Chloro-4-methylbenzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 3-Chloro-4-methylbenzoate** is provided below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
CAS Number	56525-63-4	[2][3]
Molecular Formula	C ₉ H ₉ ClO ₂	[2][3]
Molecular Weight	184.62 g/mol	[2][3]
IUPAC Name	methyl 3-chloro-4-methylbenzoate	[2]
Appearance	White to colorless solid or clear liquid	[4]
Melting Point	28 °C	[4]
Boiling Point	107 °C at 7 mmHg	[4]
Purity	>98.0% (GC)	[4]
Solubility	Soluble in common organic solvents like methanol, ethanol, and dichloromethane.	Inferred from synthesis protocols[5][6]

Synthesis Protocol: Fischer-Tropsch Esterification

The most direct and industrially scalable method for the synthesis of **Methyl 3-Chloro-4-methylbenzoate** is the Fischer-Tropsch esterification of its corresponding carboxylic acid, 3-

Chloro-4-methylbenzoic acid. This acid-catalyzed reaction with methanol is a classic example of nucleophilic acyl substitution.^[7]

Reaction Scheme

Caption: Fischer-Tropsch esterification of 3-Chloro-4-methylbenzoic Acid.

Experimental Protocol

This protocol is a self-validating system designed for high yield and purity. The causality behind each step is explained to ensure reproducibility and understanding.

- Reagent Preparation:
 - In a 250 mL round-bottom flask equipped with a magnetic stir bar, add 3-Chloro-4-methylbenzoic acid (10.0 g, 58.6 mmol).
 - Add methanol (100 mL, a large excess to drive the equilibrium towards the product).^[6]
 - Causality: Using the alcohol as the solvent ensures a high concentration of one reactant, shifting the reaction equilibrium to favor ester formation as per Le Chatelier's principle.^[6]
- Catalyst Addition:
 - Carefully add concentrated sulfuric acid (2.0 mL) dropwise to the stirring mixture.
 - Causality: Sulfuric acid acts as a catalyst by protonating the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by methanol.^[7]
- Reaction:
 - Attach a reflux condenser to the flask and heat the mixture to a gentle reflux (approximately 65-70 °C) for 4-6 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.

- Causality: Refluxing provides the necessary activation energy for the reaction to proceed at a reasonable rate without evaporating the volatile methanol.
- Work-up and Extraction:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into a separatory funnel containing 200 mL of cold water.
 - Rinse the reaction flask with dichloromethane (50 mL) and add it to the separatory funnel.
 - Shake the funnel, venting frequently, and separate the organic layer (bottom).
 - Wash the organic layer sequentially with:
 - 2 x 50 mL of water (to remove excess methanol and sulfuric acid).
 - 2 x 50 mL of 5% aqueous sodium bicarbonate solution (to remove any unreacted carboxylic acid).[6] Caution: CO₂ evolution.
 - 1 x 50 mL of saturated aqueous sodium chloride (brine) (to remove residual water).
 - Causality: The aqueous washes are critical for removing impurities. The sodium bicarbonate wash is a key self-validating step; the cessation of gas evolution indicates the complete removal of the acidic starting material.
- Purification:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent and remove the solvent by rotary evaporation.
 - The resulting crude product can be further purified by vacuum distillation (107 °C at 7 mmHg) to yield a colorless oil or a low-melting solid.[4]
 - Causality: Vacuum distillation is employed to purify the product without requiring high temperatures that could lead to decomposition.

Spectroscopic and Analytical Characterization

The identity and purity of the synthesized **Methyl 3-Chloro-4-methylbenzoate** must be confirmed through a combination of spectroscopic techniques.

¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy

The ¹H NMR spectrum provides information about the different types of protons and their neighboring environments. Based on the structure and data from analogous compounds, the following signals are expected (in CDCl₃):

- $\delta \sim 8.0$ ppm (d, 1H): Aromatic proton ortho to the ester group.
- $\delta \sim 7.8$ ppm (dd, 1H): Aromatic proton between the chlorine and the ester group.
- $\delta \sim 7.3$ ppm (d, 1H): Aromatic proton ortho to the methyl group.
- $\delta \sim 3.9$ ppm (s, 3H): Methyl protons of the ester group.[\[8\]](#)
- $\delta \sim 2.4$ ppm (s, 3H): Methyl protons of the ring-bound methyl group.[\[8\]](#)

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule.

- $\delta \sim 166$ ppm: Carbonyl carbon of the ester.[\[8\]](#)
- $\delta \sim 125$ -140 ppm: Aromatic carbons (6 signals expected).
- $\delta \sim 52$ ppm: Methoxy carbon of the ester.[\[8\]](#)
- $\delta \sim 20$ ppm: Methyl carbon attached to the ring.[\[8\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

- $\sim 1720\text{-}1730\text{ cm}^{-1}$: Strong C=O stretch, characteristic of the ester carbonyl group.[\[2\]](#)
- $\sim 1250\text{-}1300\text{ cm}^{-1}$: C-O stretch of the ester.
- $\sim 2950\text{-}3000\text{ cm}^{-1}$: C-H stretches of the methyl groups.
- $\sim 1600, 1480\text{ cm}^{-1}$: C=C stretches of the aromatic ring.
- $\sim 700\text{-}800\text{ cm}^{-1}$: C-Cl stretch.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

- Molecular Ion (M^+): A peak at $m/z = 184$, with an $M+2$ peak at $m/z = 186$ (approximately one-third the intensity of the M^+ peak) due to the presence of the ^{37}Cl isotope, is characteristic of a monochlorinated compound.[\[2\]](#)
- Key Fragments:
 - $m/z = 153$: Loss of the methoxy group ($-\text{OCH}_3$).
 - $m/z = 125$: Loss of the entire ester group ($-\text{COOCH}_3$).

Applications in Research and Development

Methyl 3-Chloro-4-methylbenzoate is a valuable intermediate, primarily utilized in the synthesis of novel compounds for the pharmaceutical and agrochemical industries.[\[1\]](#)

Pharmaceutical Synthesis

Benzoic acid derivatives are common scaffolds in drug discovery.[\[9\]](#) The specific substitution pattern of **Methyl 3-Chloro-4-methylbenzoate** allows for regioselective modifications, making it a precursor for:

- Active Pharmaceutical Ingredients (APIs): It can be elaborated into more complex structures targeting a range of biological targets. For instance, related 4-amino-3-chloro benzoate

esters have been investigated as inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key target in cancer therapy.[10]

- Structure-Activity Relationship (SAR) Studies: The compound and its derivatives can be used to probe the chemical space around a pharmacophore, helping to optimize the potency and selectivity of drug candidates.[9]

Agrochemical Development

The development of new pesticides and herbicides is crucial for global food security. Benzoate-based compounds have shown promise as environmentally safer alternatives to traditional synthetic pesticides.[11] While research on **Methyl 3-Chloro-4-methylbenzoate** itself is specific, the parent compound, methyl benzoate, is known to be effective against a wide range of insect pests.[12][13] The chloro and methyl substituents on the target molecule provide handles for synthetic modification to develop new pesticides with potentially enhanced efficacy and target specificity.

Safety and Handling

Methyl 3-Chloro-4-methylbenzoate is classified as a hazardous substance and must be handled with appropriate safety precautions.

- GHS Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
- Precautionary Measures:
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
 - Avoid inhalation of dust or vapors.

- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Store in a cool, dry place in a tightly sealed container.[1]

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